

# CAS number and molecular formula of 5-Nitro-2-phenylpyridine

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## Compound of Interest

Compound Name: 5-Nitro-2-phenylpyridine

Cat. No.: B1332958

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## An In-depth Technical Guide on 5-Nitro-2-phenylpyridine

CAS Number: 89076-64-2 Molecular Formula: C<sub>11</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub>

## Introduction

**5-Nitro-2-phenylpyridine** is a heterocyclic aromatic compound featuring a pyridine ring substituted with a nitro group at the 5-position and a phenyl group at the 2-position. The presence of the electron-withdrawing nitro group and the aromatic phenyl substituent on the pyridine core suggests its potential utility in various chemical and biological applications. Nitro-containing compounds are known to possess a wide range of biological activities, including antimicrobial and cytotoxic effects, often attributed to their ability to undergo bioreduction to reactive intermediates.<sup>[1][2]</sup> This technical guide provides a summary of the available information on **5-Nitro-2-phenylpyridine** and related compounds, highlighting the current state of research and potential areas for future investigation.

## Physicochemical and Spectroscopic Data

A comprehensive summary of the key physicochemical properties of **5-Nitro-2-phenylpyridine** is presented in the table below.

Property	Value	Reference
CAS Number	89076-64-2	
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	200.19 g/mol	
Physical State	Solid	

Spectroscopic data is crucial for the structural elucidation and characterization of **5-Nitro-2-phenylpyridine**. While specific experimental spectra for this exact compound are not readily available in the reviewed literature, expected spectral characteristics can be inferred from related structures.

Spectroscopy	Expected Features
<sup>1</sup> H NMR	Signals corresponding to protons on both the pyridine and phenyl rings. The electron-withdrawing nitro group is expected to deshield adjacent protons on the pyridine ring, shifting their signals downfield.
<sup>13</sup> C NMR	Resonances for all carbon atoms in the molecule, with the carbon atom attached to the nitro group appearing at a characteristic downfield shift.
Infrared (IR)	Strong absorption bands characteristic of the nitro group (asymmetric and symmetric stretching vibrations), along with bands corresponding to the aromatic C-H and C=C/C=N stretching and bending vibrations of the pyridine and phenyl rings.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound, along with a fragmentation pattern characteristic of the 5-Nitro-2-phenylpyridine structure.

## Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **5-Nitro-2-phenylpyridine** are not extensively documented in the available scientific literature. However, general synthetic strategies for nitropyridines and phenylpyridines can provide a logical framework for its preparation. A plausible synthetic route could involve a Suzuki-Miyaura cross-coupling reaction between a suitable halonitropyridine, such as 2-bromo-5-nitropyridine, and phenylboronic acid. This approach offers high regioselectivity in the formation of the C-C bond between the pyridine and phenyl rings.

The reactivity of **5-Nitro-2-phenylpyridine** is largely dictated by the electronic properties of its substituents. The electron-withdrawing nitro group deactivates the pyridine ring towards electrophilic aromatic substitution while activating it for nucleophilic aromatic substitution, particularly at positions ortho and para to the nitro group.

## Biological Activity and Potential Applications

While specific studies on the biological activity of **5-Nitro-2-phenylpyridine** are limited, the broader class of nitro-containing heterocyclic compounds has been extensively investigated for various therapeutic applications. The nitro group is a well-known pharmacophore that can be reduced in biological systems to form reactive nitroso and hydroxylamine intermediates, which can exert cytotoxic effects by damaging DNA and other cellular macromolecules.<sup>[2][3]</sup> This mechanism of action is the basis for the use of several nitroaromatic compounds as antimicrobial and anticancer agents.

Research on related compounds, such as derivatives of 2-amino-5-phenylpyridine, has been conducted to assess their toxicological profiles. For instance, 2-amino-5-phenylpyridine, a mutagenic heterocyclic aromatic amine, was found to be non-carcinogenic in a neonatal mouse model, in contrast to the structurally similar carcinogen 4-aminobiphenyl.<sup>[4]</sup>

Given the established biological activities of nitropyridines and other nitroaromatic compounds, **5-Nitro-2-phenylpyridine** represents a molecule of interest for further investigation in drug discovery and development, particularly in the areas of oncology and infectious diseases.

## Experimental Protocols

Due to the lack of specific published research on **5-Nitro-2-phenylpyridine**, detailed experimental protocols for its synthesis, characterization, and biological evaluation are not available at this time. Researchers interested in this compound would need to adapt and optimize general procedures for the synthesis of related nitropyridines and develop specific assays to evaluate its biological properties.

## Signaling Pathways and Experimental Workflows

As there is currently no published research detailing the biological mechanism of action or specific experimental investigations of **5-Nitro-2-phenylpyridine**, the creation of signaling pathway diagrams or experimental workflow visualizations is not feasible. Further research is required to elucidate its biological targets and cellular effects.

## Future Directions

The lack of extensive research on **5-Nitro-2-phenylpyridine** presents a clear opportunity for future investigations. Key areas for exploration include:

- Development and optimization of a robust synthetic route to produce **5-Nitro-2-phenylpyridine** in sufficient quantities for further study.
- Comprehensive spectroscopic and crystallographic characterization to fully elucidate its molecular structure.
- In vitro evaluation of its biological activity against a panel of cancer cell lines and microbial pathogens to determine its potential as a therapeutic agent.
- Mechanistic studies to identify its cellular targets and signaling pathways.

Such studies would provide valuable insights into the structure-activity relationships of nitropyridine derivatives and could lead to the development of novel therapeutic agents.

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